

# Application Notes and Protocols for Sulfadiazine in Targeted Drug Delivery Systems

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## Compound of Interest

Compound Name: Sulfadiazine

Cat. No.: B089815

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## Introduction

**Sulfadiazine** is a sulfonamide antibiotic that, like other members of its class, inhibits bacterial growth by interfering with folic acid synthesis.<sup>[1]</sup> While its primary application has been in treating bacterial infections, the unique chemical properties of the sulfonamide group offer potential for its use in targeted drug delivery systems. This document provides an overview of the potential applications, relevant data, and detailed experimental protocols for researchers interested in exploring **Sulfadiazine** as a component of novel therapeutic delivery platforms.

It is important to note that while the fundamental principles and methodologies described herein are broadly applicable, specific research on **Sulfadiazine** in targeted drug delivery is limited. Therefore, the following protocols are based on established methods for similar sulfonamide compounds and should be adapted and optimized for **Sulfadiazine**-specific formulations.

## Physicochemical Properties of Sulfadiazine

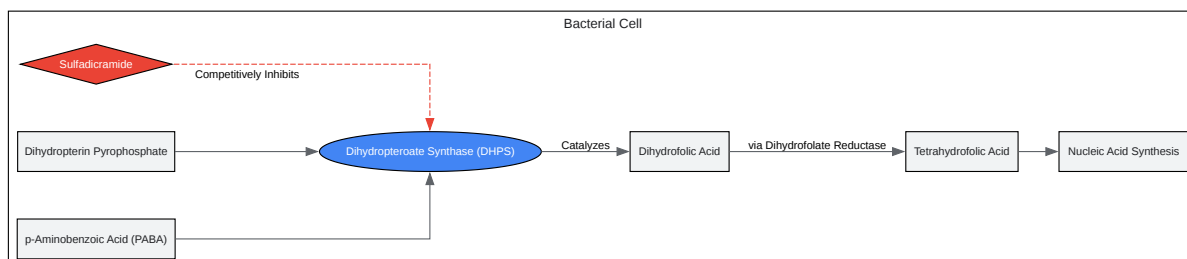
A thorough understanding of the physicochemical properties of a drug is crucial for the design and development of an effective drug delivery system. Below is a summary of the available

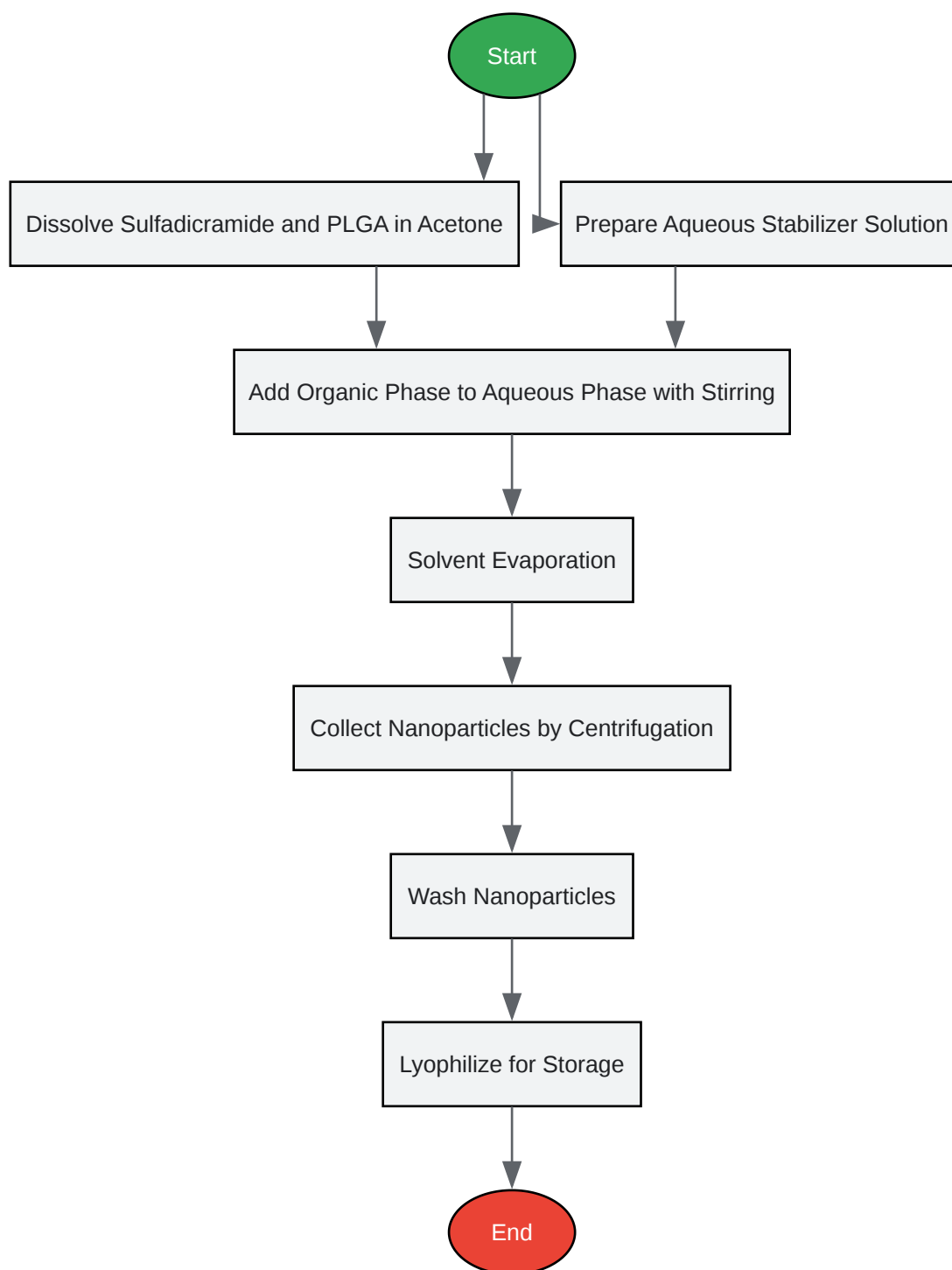
data for **Sulfadicramide**.

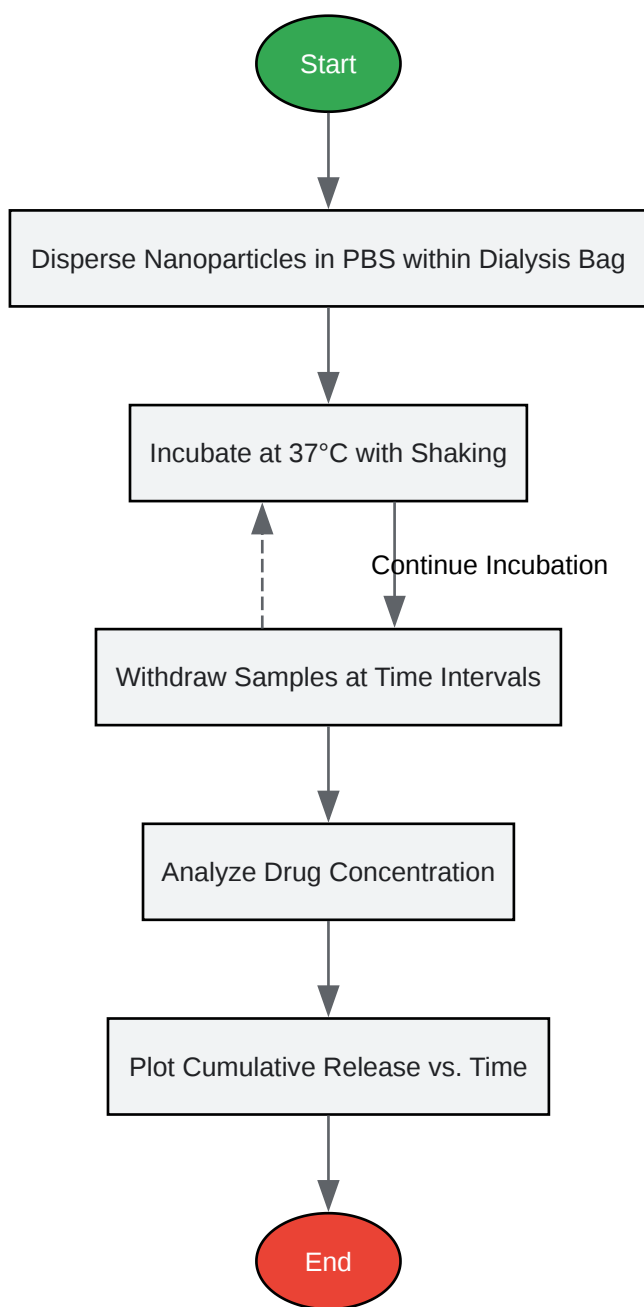
Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>14</sub> N <sub>2</sub> O <sub>3</sub> S	[2][3]
Molecular Weight	254.31 g/mol	[2][3]
Melting Point	184-185 °C	[4][5]
Water Solubility	261 mg/L (at 20 °C)	[4][5]
Appearance	Solid powder	[3]
Storage Condition	Dry, dark, and at 0-4 °C for short term or -20 °C for long term.	[3]

## Mechanism of Action: Inhibition of Folic Acid Synthesis

**Sulfadicramide**, like other sulfonamides, acts as a competitive inhibitor of the bacterial enzyme dihydropteroate synthase (DHPS).[1][6][7] This enzyme is critical for the synthesis of dihydrofolic acid, a precursor to tetrahydrofolic acid, which is essential for the synthesis of nucleic acids and some amino acids. By blocking this pathway, sulfonamides prevent bacterial growth and replication.[1][8]







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## References

- 1. What are DHPS inhibitors and how do they work? [synapse.patsnap.com]
- 2. Sulfadiazine | C<sub>10</sub>H<sub>10</sub>N<sub>4</sub>O<sub>2</sub> | CID 8281 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. medkoo.com [medkoo.com]
- 4. sulfadiazine CAS#: 115-68-4 [amp.chemicalbook.com]
- 5. sulfadiazine | 115-68-4 [amp.chemicalbook.com]
- 6. Dihydropteroate synthase from *Streptococcus pneumoniae*: characterization of substrate binding order and sulfonamide inhibition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Catalysis and Sulfa Drug Resistance in Dihydropteroate Synthase: Crystal structures reveal the catalytic mechanism of DHPS and the structural basis of sulfa drug action and resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Sulfonamide drugs: structure, antibacterial property, toxicity, and biophysical interactions - PMC [pmc.ncbi.nlm.nih.gov]
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